

Application Notes and Protocols: C25-140 in a Psoriasis Mouse Model

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: C25-140

Cat. No.: B15611908

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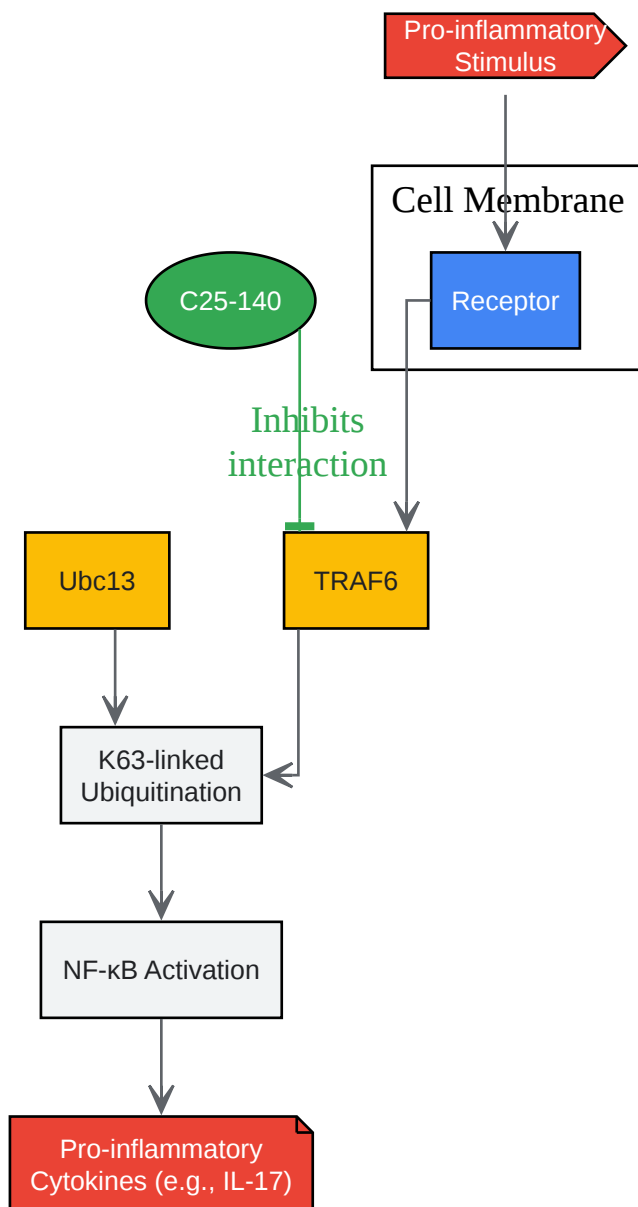
Introduction

Psoriasis is a chronic autoimmune inflammatory skin disease characterized by hyperproliferation of keratinocytes and infiltration of immune cells. The NF- κ B signaling pathway plays a crucial role in the pathogenesis of psoriasis, making it a key target for therapeutic intervention. **C25-140** is a novel small molecule inhibitor that targets the E3 ligase activity of TNF receptor-associated factor 6 (TRAF6) by disrupting its interaction with the E2-conjugating enzyme Ubc13.[1][2][3] This inhibition effectively impedes the activation of the canonical NF- κ B pathway, which is a hallmark of chronic inflammation and autoimmune diseases.[1][3][4] Preclinical studies in an imiquimod-induced psoriasis mouse model have demonstrated that topical application of **C25-140** can significantly ameliorate disease symptoms, highlighting its potential as a therapeutic agent for psoriasis.[1][4]

Mechanism of Action

C25-140 directly binds to TRAF6, an E3 ubiquitin ligase, and inhibits its interaction with the ubiquitin-conjugating enzyme Ubc13.[2] This interaction is essential for the formation of Lys63-linked ubiquitin chains, a critical step in the signal propagation for inflammatory and immune

responses that lead to the activation of the NF- κ B pathway.[1][3] By blocking the TRAF6-Ubc13 interaction, **C25-140** reduces TRAF6 E3 ligase activity, thereby downregulating NF- κ B activation and the subsequent expression of pro-inflammatory cytokines.[1][2][3]



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C25-140 inhibits the TRAF6-Ubc13 interaction, blocking NF- κ B activation.

Data Presentation

The efficacy of **C25-140** in the imiquimod-induced psoriasis mouse model was assessed by daily scoring of disease parameters and measurement of IL-17 cytokine levels at the end of the study.^{[1][4]} The results demonstrate a significant improvement in all measured clinical scores and a reduction in pro-inflammatory cytokine levels in **C25-140**-treated mice compared to the control group.^{[1][4]}

Parameter	Control Group (IMQ only)	C25-140 Treated Group (IMQ + C25-140)	Statistical Significance
Cumulative Score	Increased over time	Significantly reduced	$p < 0.001$
Thickness Score	Increased over time	Significantly reduced	$p < 0.01$
Scaling Score	Increased over time	Significantly reduced	$p < 0.001$
Erythema Score	Increased over time	Significantly reduced	$p < 0.0001$
IL-17 Cytokine Levels	Elevated	Significantly decreased	$p < 0.05$

Data summarized from Brenke et al., 2018. The values represent the overall trend and statistical significance reported in the study. For detailed daily scores, refer to the original publication.^{[1][4]}

Experimental Protocols

Imiquimod-Induced Psoriasis Mouse Model

This model is widely used due to its convenience, low cost, and ability to replicate key features of human psoriasis.^[5]

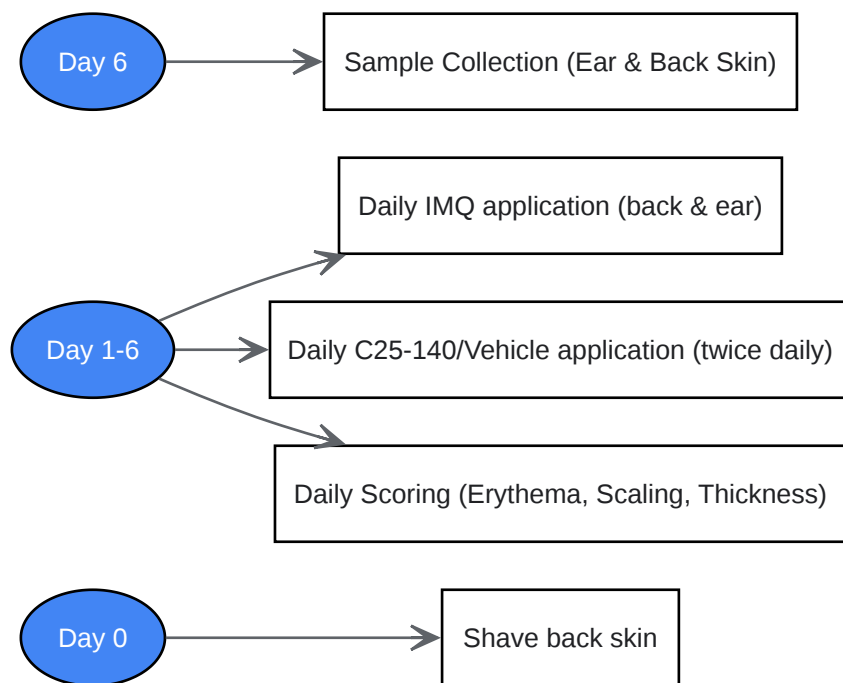
Materials:

- Mice (e.g., BALB/c or C57BL/6)^{[4][5]}
- Imiquimod cream (5%)
- **C25-140** solution

- Vehicle control for **C25-140**
- Calipers for measuring ear thickness
- Scoring system for erythema, scaling, and thickness

Procedure:

- Acclimatization: Acclimatize mice for at least one week before the experiment.
- Hair Removal: On day 0, shave the dorsal back skin of the mice.
- Induction of Psoriasis: Apply a daily topical dose of 62.5 mg of imiquimod cream to the shaved back and the right ear for 6 consecutive days.[\[1\]](#)[\[4\]](#)
- Treatment:
 - Divide mice into a control group and a **C25-140** treatment group (n=8 per group).[\[4\]](#)
 - Topically apply **C25-140** (at a final dose of ~1.5 mg/kg per application) or vehicle control to the same areas (back and ear) twice daily.[\[1\]](#)
- Monitoring and Scoring:
 - Monitor the mice daily for signs of inflammation.
 - Score the severity of erythema, scaling, and skin thickness on the back skin daily using a scale of 0 to 4 (0: none; 1: slight; 2: moderate; 3: marked; 4: very marked).[\[4\]](#)
 - The cumulative score is the sum of the individual scores for erythema, scaling, and thickness.[\[4\]](#)
 - Measure ear thickness daily using calipers.
- Sample Collection: On day 6, euthanize the mice and collect samples from the ear and back skin for further analysis.[\[1\]](#)[\[4\]](#)



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Experimental workflow for the imiquimod-induced psoriasis mouse model.

Cytokine Measurement by ELISA

Materials:

- Collected ear tissue
- Lysis buffer
- ELISA kit for IL-17
- Plate reader

Procedure:

- Tissue Homogenization: Homogenize the collected ear tissue in an appropriate lysis buffer.
- Centrifugation: Centrifuge the homogenates to pellet cellular debris.
- Supernatant Collection: Collect the supernatant containing the proteins.

- ELISA: Perform an ELISA for IL-17 according to the manufacturer's instructions.
- Data Analysis: Determine the concentration of IL-17 in each sample using a standard curve and normalize to the total protein concentration.

Conclusion

C25-140 demonstrates significant therapeutic potential for psoriasis by targeting the TRAF6-Ubc13 interaction and subsequently inhibiting the pro-inflammatory NF- κ B signaling pathway. The experimental protocols outlined provide a robust framework for evaluating the in vivo efficacy of **C25-140** and similar compounds in a well-established psoriasis mouse model. The presented data underscores the importance of TRAF6 E3 ligase activity in the pathogenesis of psoriasis and validates it as a promising target for the development of novel anti-psoriatic therapies.[1][6]

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- To cite this document: BenchChem. [Application Notes and Protocols: C25-140 in a Psoriasis Mouse Model]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15611908/docs#application-notes-and-protocols-c25-140-in-a-psoriasis-mouse-model\]](https://www.benchchem.com/product/b15611908/docs#application-notes-and-protocols-c25-140-in-a-psoriasis-mouse-model)

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